

# Essential Safety and Logistical Information for Handling StickyCat Cl

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## Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

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This document provides immediate, essential guidance for the safe handling, use, and disposal of **StickyCat Cl**, a water-soluble olefin metathesis catalyst. The following procedures are designed to ensure laboratory safety and operational efficiency.

## Chemical and Physical Properties

**StickyCat Cl** is a ruthenium-based catalyst with the following properties:

Property	Value
Chemical Formula	$C_{35}H_{48}Cl_3N_3ORu$ [1]
Molecular Weight	734.20 g/mol [1]
CAS Number	1452227-72-3[1]
Appearance	Green powder[1]
Solubility	Soluble in water and chlorinated organic solvents. Insoluble in non-polar organic solvents.[1]

## Personal Protective Equipment (PPE)

Due to the lack of a specific Safety Data Sheet (SDS) for **StickyCat Cl**, the following PPE recommendations are based on general safety protocols for handling ruthenium-based catalysts.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves.
Body Protection	A standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.

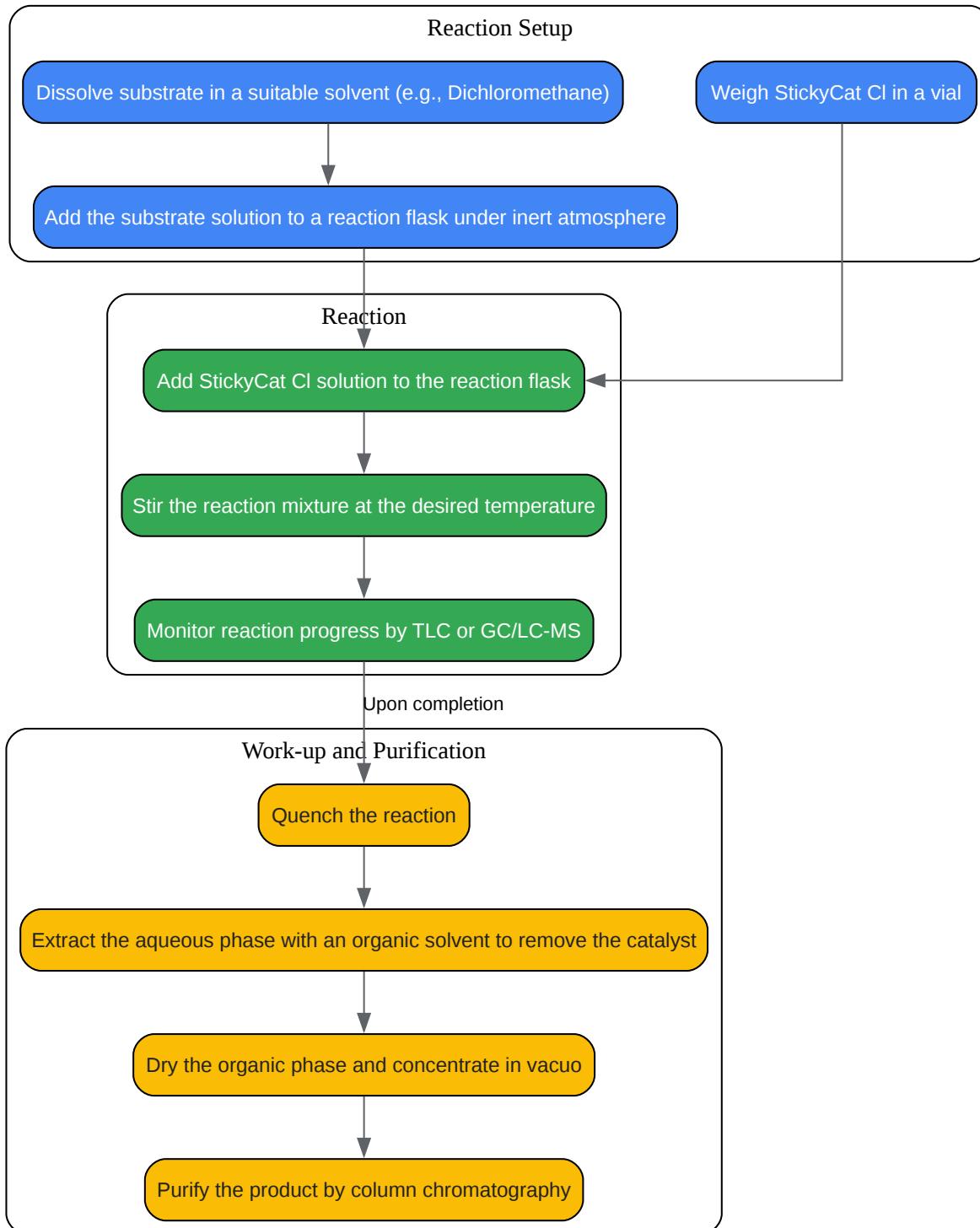
## Handling and Storage

Handling: **StickyCat Cl** is reported to be stable for handling in the air.<sup>[1]</sup> However, as a precaution, it is advisable to handle the solid material in a chemical fume hood to minimize inhalation risk.

Storage: For long-term storage (greater than one week), it is recommended to store **StickyCat Cl** under an inert gas atmosphere in a cold, dark place (2-8 °C).<sup>[1]</sup>

## Experimental Workflow: General Procedure for Olefin Metathesis

The following is a generalized workflow for a typical olefin metathesis reaction using **StickyCat Cl**. Specific substrate and reaction conditions will require optimization.

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**Caption:** Generalized workflow for an olefin metathesis reaction using **StickyCat Cl**.

## Disposal Plan

As **StickyCat Cl** is a ruthenium-based catalyst, all waste materials should be treated as hazardous waste.

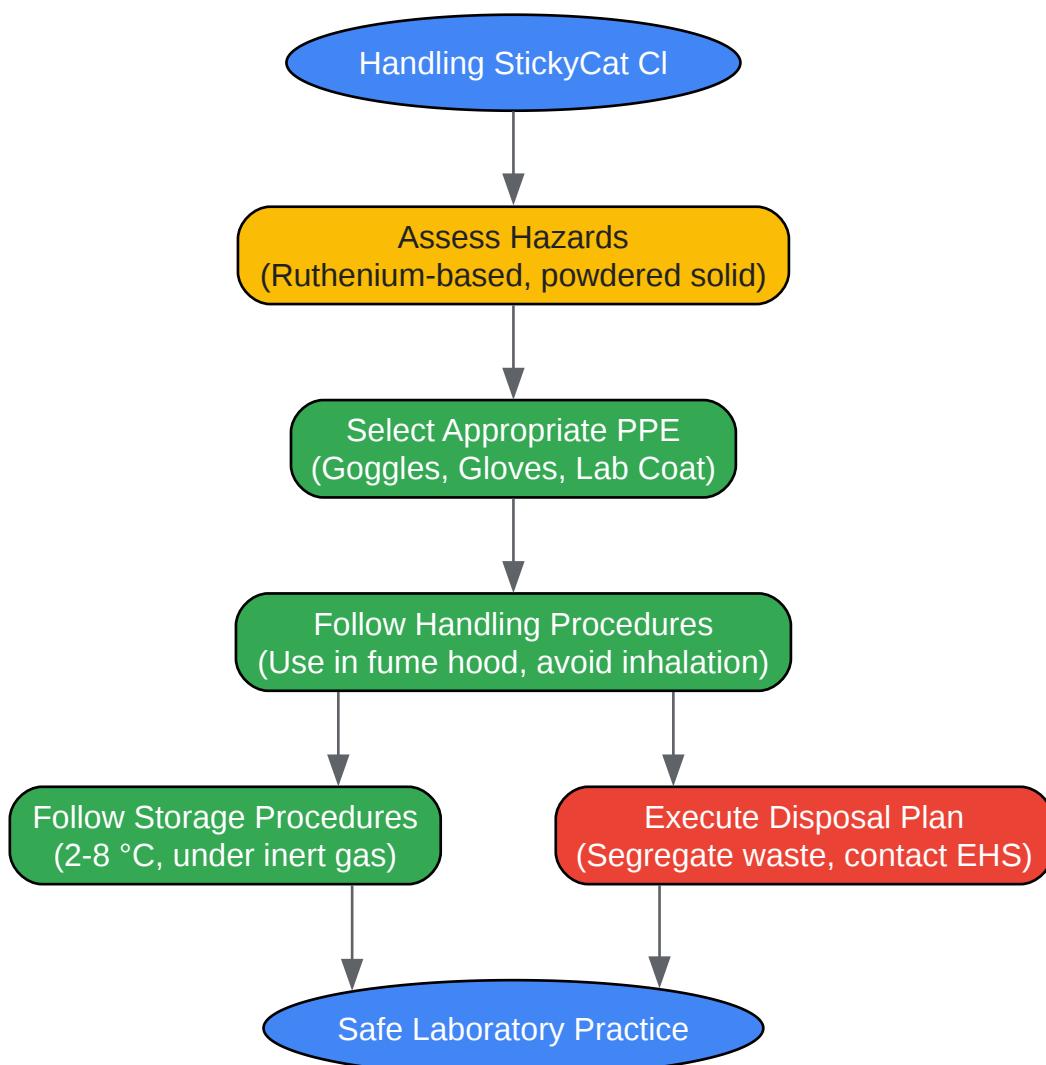
Waste Segregation and Collection:

- Solid Waste: Collect any solid waste contaminated with **StickyCat Cl** (e.g., weighing paper, gloves, silica gel from purification) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: The aqueous phase from the reaction work-up, which contains the dissolved catalyst, should be collected in a separate, labeled hazardous waste container for aqueous ruthenium waste. Organic solvent waste should be collected separately.

Disposal Pathway: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office. Do not dispose of any material containing **StickyCat Cl** down the drain. The high value of ruthenium may make it a candidate for precious metal recovery programs; consult with your EHS office for specific procedures.

## Logical Relationship for Safe Handling

The following diagram illustrates the logical flow of considerations for the safe handling of **StickyCat Cl**.



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**Caption:** Logical flow for the safe handling of **StickyCat Cl**.

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## References

- 1. [apeiron-synthesis.com](http://apeiron-synthesis.com) [apeiron-synthesis.com]

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